

Compound of InterestCompound Name: **Diallyl isophthalate**Cat. No.: **B087104**

An In-Depth Technical Guide to **Diallyl Isophthalate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **diallyl isophthalate** (DAIP).

Chemical Structure and Identification

Diallyl isophthalate is an organic compound, specifically a diester of isophthalic acid and allyl alcohol.[\[1\]](#) Its structure consists of a benzene ring with

Key Identifiers:

- IUPAC Name: bis(prop-2-enyl) benzene-1,3-dicarboxylate[\[3\]](#)
- CAS Number: 1087-21-4[\[4\]](#)
- Molecular Formula: C₁₄H₁₄O₄[\[3\]](#)[\[4\]](#)
- Molecular Weight: 246.26 g/mol [\[3\]](#)[\[5\]](#)
- SMILES: C=CCOC(=O)C1=CC(=CC=C1)C(=O)OCC=C[\[3\]](#)
- InChI: InChI=1S/C14H14O4/c1-3-8-17-13(15)11-6-5-7-12(10-11)14(16)18-9-4-2/h3-7,10H,1-2,8-9H2[\[3\]](#)

Synonyms: Di-2-propenyl isophthalate, Isophthalic acid, diallyl ester, 1,3-Benzenedicarboxylic acid, di-2-propenyl ester, Dapon M.[\[3\]](#)[\[4\]](#)

```
graph Diallyl_Isophthalate_Structure {
    layout=neato;
    node [shape=plaintext, fontcolor="#202124"];
    edge [color="#202124"];

    // Benzene ring
    C1 [pos="0,1!", label="C"];
    C2 [pos="-0.87,0.5!", label="C"];
    C3 [pos="-0.87,-0.5!", label="C"];
    C4 [pos="0,-1!", label="C"];
    C5 [pos="0.87,-0.5!", label="C"];
    C6 [pos="0.87,0.5!", label="C"];

    // Double bonds in benzene ring
    C1 -- C2 [style=double];
    C3 -- C4 [style=double];
```

```
C5 -- C6 [style=double];
C2 -- C3;
C4 -- C5;
C6 -- C1;

// Ester group 1
C_ester1 [pos="-1.87,1!", label="C"];
O_ester1_1 [pos="-2.5,1.5!", label="O"];
O_ester1_2 [pos="-1.87,0!", label="O"];
C2 -- C_ester1;
C_ester1 -- O_ester1_1 [style=double];
C_ester1 -- O_ester1_2;

// Allyl group 1
C_allyl1_1 [pos="-2.87,-0.5!", label="CH2"];
C_allyl1_2 [pos="-3.87,-0.25!", label="CH"];
C_allyl1_3 [pos="-4.87,-0.5!", label="CH2"];
O_ester1_2 -- C_allyl1_1;
C_allyl1_1 -- C_allyl1_2;
C_allyl1_2 -- C_allyl1_3 [style=double];

// Ester group 2
C_ester2 [pos="1.87,-1!", label="C"];
O_ester2_1 [pos="2.5,-1.5!", label="O"];
O_ester2_2 [pos="1.87,0!", label="O"];
C5 -- C_ester2;
C_ester2 -- O_ester2_1 [style=double];
C_ester2 -- O_ester2_2;

// Allyl group 2
C_allyl2_1 [pos="2.87,0.5!", label="CH2"];
C_allyl2_2 [pos="3.87,0.25!", label="CH"];
C_allyl2_3 [pos="4.87,0.5!", label="CH2"];
O_ester2_2 -- C_allyl2_1;
C_allyl2_1 -- C_allyl2_2;
C_allyl2_2 -- C_allyl2_3 [style=double];

// Hydrogen atoms on the ring
H1 [pos="0,1.9!", label="H"];
H3 [pos="-1.74,-1!", label="H"];
H4 [pos="0,-1.9!", label="H"];
H6 [pos="1.74,1!", label="H"];
```

```
C1 -- H1;  
C3 -- H3;  
C4 -- H4;  
C6 -- H6;  
}
```

Caption: Workflow for the synthesis of **diallyl isophthalate**.

Reaction Pathways

Metabolism

In animal models, **diallyl isophthalate** is rapidly metabolized and excreted, primarily through urine, with 50-70% of the dose being excreted within 24 hours.

Caption: Simplified metabolic pathway of **diallyl isophthalate**.

Degradation via Fenton Oxidation

Diallyl isophthalate can be degraded through advanced oxidation processes such as Fenton oxidation. This process involves the addition of a hydroxyl radical to the allyl groups of the molecule.

The degradation pathway involves initial hydroxylation to form phthalic acid and allyl alcohol, followed by further oxidation to form carboxylic acids and aldehydes.

Caption: Degradation pathway of **diallyl isophthalate** via Fenton oxidation.

Applications in Research and Development

Diallyl isophthalate is a versatile monomer with several applications in materials science and other research

- High-Performance Polymers: It is a key component in the synthesis of polymers with high thermal stability, e
- Composite Materials: DAIP is used as a cross-linking agent for unsaturated polyester resins, enhancing the p

- Optical Materials: Its polymerization can yield materials with a high refractive index and good optical clarity.
- Self-Healing Polymers: Research has explored the use of DAIP as a healing agent in polymer composites. When

Safety and Hazards

Diallyl isophthalate is classified as harmful if swallowed.[3] It may cause skin and eye irritation. For detailed

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References

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